

# Technical Support Center: Bycatch Reduction in Crustacean Traps

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## Compound of Interest

Compound Name:	Siglure
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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and professionals in drug development who are conducting experiments on methods to reduce bycatch in crustacean traps.

## Frequently Asked Questions (FAQs)

Q1: What are the primary methods for reducing bycatch in crustacean traps?

A1: The primary methods for reducing bycatch in crustacean traps involve gear modifications, often referred to as Bycatch Reduction Devices (BRDs). These devices are designed to prevent non-target species from entering the trap or to allow them to escape after entry.<sup>[1][2][3]</sup>

Common types of BRDs include:

- **Escape Gaps or Vents:** These are openings of a specific size and shape that allow undersized target species and non-target species to escape.
- **Reduced Entrance Size:** Modifying the size of the trap entrance can prevent larger non-target species from entering.<sup>[2]</sup>

- Bent-Tunnel Entrances: These novel entrances can deter certain fish species from entering while still allowing crustaceans to access the trap.[2]
- Turtle Excluder Devices (TEDs): These are specifically designed to prevent the capture of sea turtles and other large animals.[4][5][6]
- Fisheye BRDs: These are cone-shaped devices with an opening that allows finfish to escape from the trap.[4][5]

In addition to gear modifications, other strategies include temporal and spatial closures of fishing areas to avoid times and locations with high bycatch abundance and the use of ropeless or "on-demand" gear to reduce whale entanglements in the lines connecting traps.[7][8][9]

Q2: How effective are Bycatch Reduction Devices (BRDs)?

A2: The effectiveness of BRDs can vary significantly depending on the design of the device, the target species, the bycatch species, and the specific environmental conditions of the fishery.[1] For example, Turtle Excluder Devices (TEDs) have been shown to be up to 97% effective in allowing sea turtles to escape shrimp trawls.[6] Some fish-excluding BRDs have been shown to reduce finfish bycatch by up to 40%.[4] However, some BRDs can also lead to a loss of the target species, which is a significant concern for fishers.[2]

Q3: What are the main challenges in implementing bycatch reduction technologies?

A3: The implementation of bycatch reduction technologies faces several challenges:

- Loss of Target Catch: A primary concern for fishers is that BRDs may also allow the target species to escape, leading to a loss of income.[10][11]
- Cost and Availability: The cost of new gear and the availability of effective BRDs can be a barrier for some fisheries.
- Regulatory Hurdles: Slow regulatory processes and lack of enforcement can hinder the adoption of new technologies.[6][12]
- Fisher Acceptance: Fishers may be reluctant to adopt new technologies due to concerns about their effectiveness, cost, and impact on their livelihood.[10][11]

- Fishery-Specific Solutions: A BRD that works well in one fishery may not be effective in another, necessitating research and development for specific conditions.[1]

## Troubleshooting Guide for Bycatch Reduction Experiments

Problem: High variability in bycatch rates between experimental and control traps.

- Possible Cause: Inconsistent experimental setup or environmental factors.
- Recommended Solutions:
  - Standardize Trap Deployment: Ensure that both experimental and control traps are deployed in the same location, at the same depth, and for the same duration (soak time).
  - Paired Experimental Design: Whenever possible, deploy experimental and control traps in pairs to minimize the effect of spatial variation.
  - Increase Sample Size: A larger number of trap deployments can help to reduce the impact of random variability and reveal the true effect of the BRD.
  - Record Environmental Data: Collect data on factors such as water temperature, depth, and habitat type for each trap deployment to account for their effects in your analysis.

Problem: The Bycatch Reduction Device (BRD) is causing a significant loss of the target crustacean species.

- Possible Cause: The design of the BRD is not selective enough for the target species.
- Recommended Solutions:
  - Adjust BRD Dimensions: If using escape gaps, experiment with slightly smaller dimensions that still allow for the escape of the primary bycatch species but are too small for the target species.
  - Modify BRD Placement: The location of the BRD within the trap can influence its effectiveness. Test different placements to see if it reduces target species loss.

- Evaluate Alternative BRD Designs: If one type of BRD is causing significant target species loss, consider testing a different design (e.g., a fisheye excluder instead of a simple escape gap).[4][5]
- Observe Animal Behavior: If possible, use underwater cameras to observe how both target and non-target species interact with the BRD. This can provide valuable insights for design improvements.

Problem: The BRD is not effectively reducing the primary bycatch species.

- Possible Cause: The BRD design is not appropriate for the behavior or morphology of the bycatch species.
- Recommended Solutions:
  - Analyze Bycatch Species: Carefully identify the species, size, and life stage of the bycatch that is not being excluded. The BRD must be tailored to these characteristics.
  - Experiment with Different BRD Types: A simple escape gap may not be effective for all species. Consider testing more complex designs like bent-tunnels or species-specific excluders.[2]
  - Consider Behavioral Deterrents: For some species, acoustic or light-based deterrents may be more effective than physical barriers.
  - Consult with Gear Technologists and Fishers: Collaborate with experts who have experience with the specific bycatch problem in your region.

## Quantitative Data Summary

The following table summarizes the effectiveness of various bycatch reduction devices from different studies.

Bycatch Reduction Device (BRD)	Target Fishery	Bycatch Species	Bycatch Reduction Rate	Target Species Loss	Reference
Turtle Excluder Device (TED)	Shrimp Trawl	Sea Turtles	>95%	Minimal	[4]
Fisheye and other BRDs	Shrimp Trawl	Finfish	Typically <30% (some newer designs up to 40%)	Varies	[4]
Nordmore Grid	South Australian Shrimp Trawl	Blue Swimmer Crabs	Up to 82%	Up to 30%	[4]
T-90 Codend	South Australian Shrimp Trawl	Small Fish	Not specified	Up to 30%	[4]
Bent-Tunnel BRDs	Spot Prawn Traps	Rockfish	Eliminated rockfish bycatch	Prawn catch rates were reduced	[2]
Reduced Trap Opening (7.0 cm)	Spot Prawn Traps	Not specified	Did not affect bycatch rates	28% reduction in prawn catch	[2]

## Detailed Experimental Protocol: Evaluating a Novel Bycatch Reduction Device in a Pot Fishery

This protocol outlines a general methodology for testing the effectiveness of a new BRD in a crustacean pot fishery.

1. Objective: To determine if the novel BRD significantly reduces the catch of a specific non-target species without significantly reducing the catch of the target species.

## 2. Materials:

- A sufficient number of identical crustacean traps (e.g., 20-30).
- The novel BRDs.
- Control traps (identical to the experimental traps but without the BRD).
- Bait (use the same type and amount in all traps).
- Data collection sheets or electronic data logger.
- Measuring board and scales.
- GPS for recording trap locations.
- Underwater camera (optional).

## 3. Experimental Design:

- Paired Comparison: The experiment should be designed as a paired comparison, with one experimental trap (with BRD) and one control trap (without BRD) deployed together in a pair.
- Randomization: Within each pair, the position of the experimental and control trap should be randomized to avoid any systematic bias.
- Replication: Deploy a sufficient number of pairs (e.g., 10-15) to achieve statistical power. The exact number will depend on the expected variability in catch rates.

## 4. Procedure:

- Preparation: Modify half of the traps by installing the novel BRD according to a standardized procedure. The other half will serve as controls.
- Deployment: Deploy the paired traps in the designated study area. Ensure that the traps in each pair are set in close proximity to each other. Record the GPS location, depth, and deployment time for each pair.

- **Soak Time:** Leave the traps to fish for a standardized period (soak time), which should be consistent with the commercial fishing practices in the area.
- **Retrieval:** Retrieve the traps and record the retrieval time.
- **Data Collection:** For each trap, identify, count, and weigh all target and non-target species. For key species, measure the length of each individual.
- **Repeat:** Repeat the deployment and retrieval process over several fishing trips and, if possible, in different seasons to assess the performance of the BRD under various conditions.

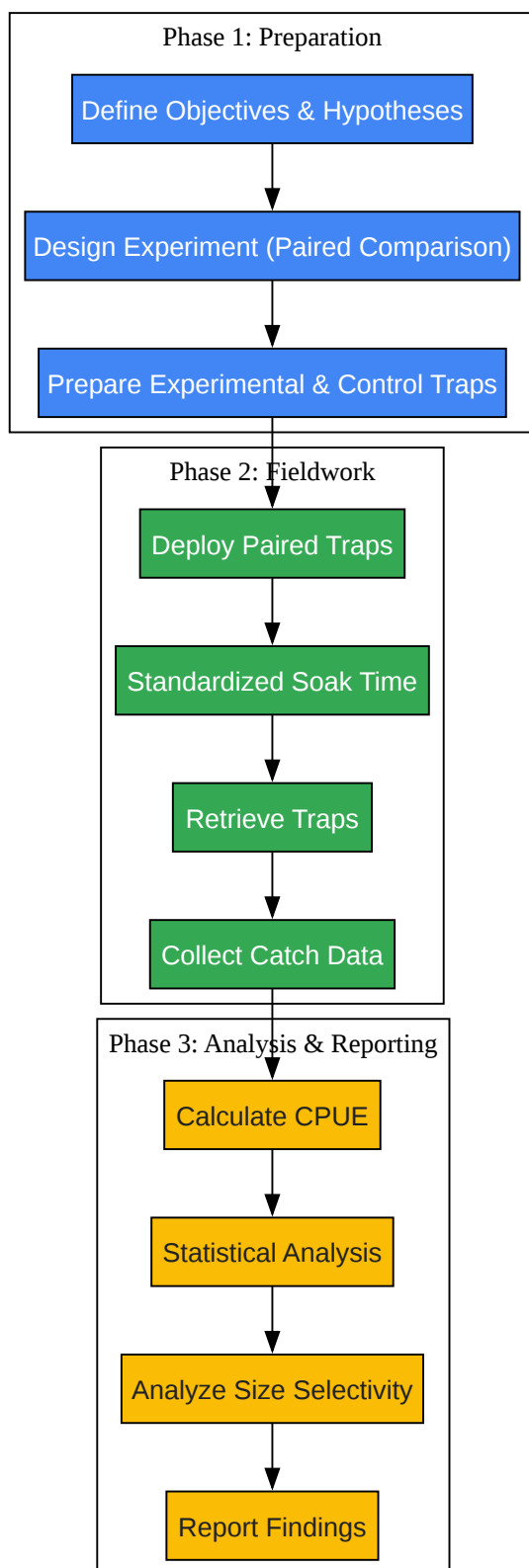
#### 5. Data Analysis:

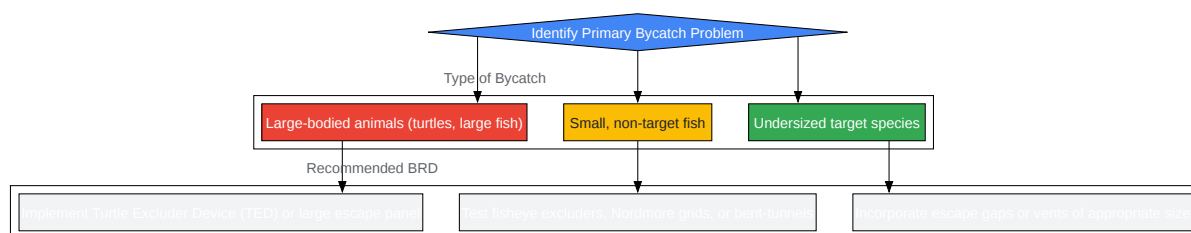
- **Calculate Catch Per Unit Effort (CPUE):** For each trap, calculate the CPUE for the target species and each major bycatch species (e.g., number or weight of individuals per trap per hour of soak time).
- **Statistical Analysis:** Use a paired statistical test (e.g., paired t-test or a non-parametric equivalent like the Wilcoxon signed-rank test) to compare the CPUE of the target and bycatch species between the experimental and control traps.
- **Size Selectivity:** Analyze the length-frequency distributions of the target and bycatch species to determine if the BRD is selective for a particular size range.

#### 6. Reporting:

- Summarize the results in tables and figures.
- Report the mean catch rates, standard deviations, and the results of the statistical tests.
- Discuss the effectiveness of the BRD in reducing bycatch and any impact on the target species catch.
- Provide recommendations for further research or implementation.

## Visualizations





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